Comprehensive Spectroscopic Characterization of 3-Aminomethyl-3-hydroxypiperidine

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Compound of Interest

Compound Name:	*3-Aminomethyl-3-hydroxypiperidine*
Cat. No.:	*B8481733*

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Executive Summary

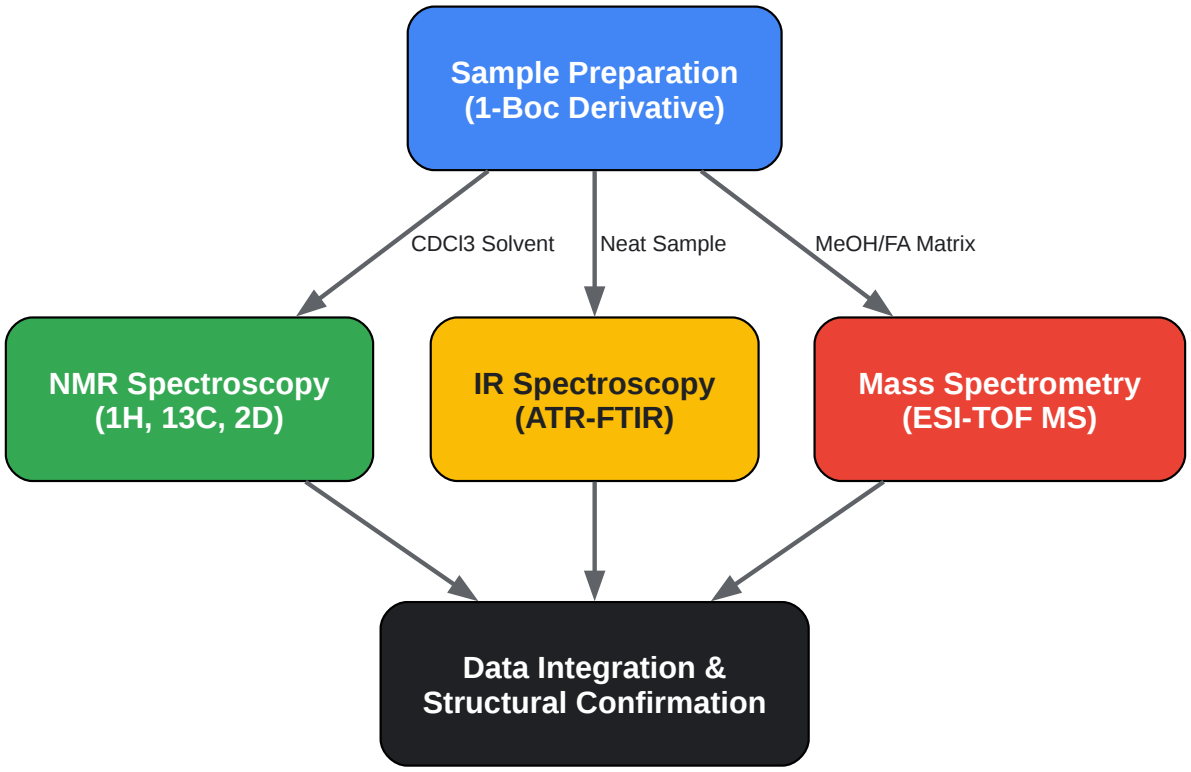
3-Aminomethyl-3-hydroxypiperidine is a critical heterocyclic building block utilized in the design of kinase inhibitors and G-protein coupled receptor (GPCR) ligands. However, the free diamine base is highly polar, hygroscopic, and prone to atmospheric degradation (e.g., CO_2 absorption). Consequently, analytical validation is almost universally performed on its stable, protected derivative: 1-Boc-**3-aminomethyl-3-hydroxypiperidine** (CAS: 1308384-31-7) [1].

This technical guide provides an authoritative, step-by-step framework for the spectroscopic characterization of this compound using Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Part 1: Spectroscopic Validation Workflow

The following logic diagram maps the multi-modal analytical workflow required to achieve self-validating structural confirmation.

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Workflow for the multi-modal spectroscopic validation of **3-aminomethyl-3-hydroxypiperidine**.

Part 2: Nuclear Magnetic Resonance (NMR) Profiling

Experimental Causality & Principles

For 1-Boc-protected piperidines, rotation around the carbamate C–N bond is restricted at room temperature. This phenomenon generates transient rotamers that can cause significant line broadening of the C2 and C6 equatorial/axial protons in the ^{1}H NMR spectrum . To mitigate this, $CDCl_3$ is used as the primary solvent; if severe broadening persists, a variable temperature (VT) experiment at 333 K in DMSO-d_6 is executed to coalesce the signals into sharp peaks.

Quantitative Data Summaries

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Table 1: Expected ^{1}H NMR Assignments (400 MHz, $CDCl_3$, 298 K)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Structural Rationale
1.45	Singlet (s)	9H	$-C(CH_3)_3$	Boc protecting group methyls.
1.50 – 1.75	Multiplet (m)	4H	C4-H_2, C5-H_2	Aliphatic piperidine backbone.
1.80 – 2.20	Broad Singlet (br s)	3H	-OH, $-NH_2$	Exchangeable protons; highly concentration-dependent.
2.65, 2.75	AB Doublets (d)	2H	$-CH_2NH_2$	Diastereotopic protons adjacent to the chiral C3 center.
3.10 – 3.60	Multiplet (m)	4H	C2-H_2, C6-H_2	Deshielded by the adjacent N-Boc group.

Table 2: Expected ^{13}C NMR Assignments (100 MHz, $CDCl_3$, 298 K)

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Chemical Shift (δ, ppm)	Carbon Type	Assignment
154.8	Quaternary (C=O)	Boc carbonyl.
79.6	Quaternary	Boc tert-butyl central carbon.
71.2	Quaternary	C3 of piperidine (bearing -OH and $-CH_2NH_2$).
52.5, 44.1	Secondary (CH_2)	C2 and C6 (adjacent to N-Boc).
48.3	Secondary (CH_2)	Aminomethyl carbon ($-CH_2NH_2$).
33.4, 22.1	Secondary (CH_2)	C4 and C5 (aliphatic backbone).
28.4	Primary (CH_3)	Boc methyl carbons (3C).

Self-Validating Protocol: NMR Acquisition

- Sample Preparation: Dissolve 15–20 mg of the analyte in 0.6 mL of $CDCl_3$ containing 0.03% v/v tetramethylsilane (TMS). Self-Validation: The TMS acts as an internal standard, locking the 0 ppm reference to rule out chemical shift drift.
- Filtration: Pass the solution through a glass-wool plug into a 5 mm NMR tube to eliminate particulate-induced magnetic susceptibility artifacts.
- Acquisition: Acquire the ^{1}H spectrum (minimum 16 scans) and ^{13}C spectrum (minimum 512 scans).
- Post-Processing: Apply zero-filling and a 0.3 Hz exponential line-broadening window function prior to Fourier transformation to optimize the signal-to-noise ratio.

Part 3: Infrared (IR) Spectroscopy

Experimental Causality & Principles

While traditional KBr pellets are standard for solid samples, the hygroscopic nature of the primary amine and hydroxyl groups in this compound makes KBr problematic (absorbed water

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obscures the 3200–3400 cm^{-1} region). Attenuated Total Reflectance (ATR) FTIR is strictly utilized to analyze the neat solid without matrix interference.

Quantitative Data Summary

Table 3: ATR-FTIR Vibrational Assignments

Wavenumber (cm^{-1})	Intensity	Assignment
3350, 3280	Medium, Broad	N-H stretch (primary amine) & O-H stretch (hydrogen-bonded).
2975, 2930, 2865	Strong	C-H stretch (aliphatic piperidine and tert-butyl groups).
1685	Strong, Sharp	C=O stretch (carbamate/Boc group).
1420	Medium	C-H bending (scissoring).
1165	Strong	C-O stretch (carbamate and tertiary alcohol).

Self-Validating Protocol: ATR-FTIR Acquisition

- System Blanking: Clean the diamond ATR crystal with LC-MS grade isopropanol. Acquire a background spectrum (32 scans). Self-Validation: This step subtracts atmospheric H_2O and CO_2, ensuring the 3300 cm^{-1} and 2300 cm^{-1} regions are artifact-free.
- Sample Application: Deposit 2–5 mg of the neat crystalline powder directly onto the crystal.
- Compression: Apply uniform pressure using the anvil to achieve intimate optical contact with the evanescent wave.
- Data Collection: Scan from 4000 to 400 cm^{-1} at a resolution of 4 cm^{-1}.

Part 4: Mass Spectrometry (MS)

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Experimental Causality & Principles

Electrospray Ionization (ESI) in positive mode is the optimal ionization technique due to the high proton affinity of the primary amine. During tandem mass spectrometry (MS/MS) via Collision-Induced Dissociation (CID), Boc-protected amines undergo highly predictable and diagnostic gas-phase fragmentation: the sequential loss of isobutylene (-56 Da) and carbon dioxide (-44 Da) .

Quantitative Data Summary

Table 4: ESI-TOF MS and MS/MS Fragmentation (Positive Mode)

m/z (Observed)	Ion Species	Mass Loss (Da)	Mechanistic Interpretation
253.15	$[M + Na]^+$	N/A	Sodium adduct (common in ESI).
231.17	$[M + H]^+$	N/A	Intact protonated molecular ion.
175.11	$[M + H - C_4H_8]^+$	56	Loss of the tert-butyl group (isobutylene).
131.12	$[M + H - C_5H_8O_2]^+$	100	Sequential loss of isobutylene and CO_2 (yields the free base).

Self-Validating Protocol: LC-MS/MS Acquisition

- Matrix Preparation: Prepare a 1 µg/mL solution of the compound in LC-MS grade Methanol containing 0.1% Formic Acid (FA). The FA forces the equilibrium toward the protonated state $[M+H]^+$.
- Blank Injection: Inject a pure Methanol/FA blank. Self-Validation: Verifies the absence of carryover or background isobaric contaminants at m/z 231.
- Ionization: Infuse the sample into the ESI source (Capillary voltage: 3.0 kV, Desolvation Temp: 250 °C).

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- Fragmentation: Isolate the precursor ion (m/z 231.17) in the quadrupole and apply a normalized collision energy (NCE) of 20–30 eV in the collision cell to generate the diagnostic 175.11 and 131.12 m/z product ions.

References

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Sources

- 1. PubChemLite - 1308384-31-7 (C11H22N2O3) [pubchemlite.lcsb.uni.lu]
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